

Off-target effects of SKF-82958 hydrobromide at high doses

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Compound of Interest

Compound Name: SKF-82958 hydrobromide

Cat. No.: B1668789

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Technical Support Center: SKF-82958 Hydrobromide

This technical support center provides essential information for researchers, scientists, and drug development professionals utilizing **SKF-82958 hydrobromide**. It includes troubleshooting guides and frequently asked questions (FAQs) to address potential issues encountered during experiments, with a focus on the off-target effects observed at high doses.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **SKF-82958 hydrobromide**?

A1: **SKF-82958 hydrobromide** is a potent full agonist for the dopamine D1 receptor.^{[1][2]} It exhibits selectivity for the D1 receptor over the D2 receptor.^{[1][2]} Its activity at the D1 receptor leads to the stimulation of adenylate cyclase, a key enzyme in cellular signaling.^{[1][2]}

Q2: What are the known on-target binding affinities and functional potencies of SKF-82958?

A2: SKF-82958 displays high affinity for the dopamine D1 receptor with a $K_{0.5}$ value of 4 nM.^{[1][2]} Its affinity for the dopamine D2 receptor is lower, with a $K_{0.5}$ of 73 nM.^{[1][2]} In functional assays, it stimulates adenylate cyclase activity with an EC_{50} of 491 nM in rat striatal membranes.^{[1][2]}

Q3: Are there any known off-target effects of SKF-82958, particularly at high doses?

A3: Yes, at higher concentrations, the selectivity of SKF-82958 for the D1 receptor may decrease, potentially leading to off-target effects. A notable off-target activity is its function as a subtype-selective agonist for the estrogen receptor-alpha (ER α).^[3] This interaction is independent of its dopaminergic activity and could influence experimental outcomes, especially in studies sensitive to hormonal regulation.^[3] Further comprehensive screening is required to fully characterize its binding profile across a wider range of receptors at high concentrations.

Q4: What are the expected behavioral effects of SKF-82958 in vivo?

A4: SKF-82958 is known to influence locomotor activity and can induce stereotyped behaviors, particularly at higher doses. The specific behavioral response can be complex and may depend on the dose, the animal model, and the experimental conditions. For instance, in rats, it has been shown to produce dose-dependent increases in locomotor activity.^[4] At a dose of 1 mg/kg, it has been observed to elicit oral stereotypies in mice.

Q5: How can I troubleshoot unexpected behavioral responses in my in vivo experiments with SKF-82958?

A5: Unexpected behavioral outcomes can arise from several factors. Refer to the "Troubleshooting Guides" section below for detailed guidance on issues such as inconsistent locomotor activity and unexpected stereotypy. Key aspects to consider are dose accuracy, animal strain and handling, and habituation to the testing environment.

Data Presentation

Table 1: On-Target and Known Off-Target Profile of SKF-82958

Target	Parameter	Value	Species	Reference
Dopamine D1 Receptor	K0.5	4 nM	Rat	[1][2]
EC50 (Adenylate Cyclase)	491 nM	Rat	[1][2]	
Dopamine D2 Receptor	K0.5	73 nM	Rat	[1][2]
Estrogen Receptor-alpha (ER α)	Agonist Activity	Yes	Human (in vitro)	[3]

Note: This table summarizes the currently available quantitative data. A comprehensive screen for off-target binding at high concentrations is not readily available in the public domain.

Troubleshooting Guides

Issue 1: Inconsistent or Unexpected Locomotor Activity

- Symptom: High variability in locomotor activity between subjects in the same dose group, or a biphasic dose-response where higher doses lead to decreased locomotion.
- Potential Causes & Solutions:
 - Dose Accuracy: Inaccurate dosing can lead to significant variability.
 - Troubleshooting: Double-check all calculations for dose preparation. Ensure the compound is fully dissolved. Use precise administration techniques.
 - Habituation: Insufficient habituation to the testing arena can lead to novelty-induced hyperactivity, masking the drug's effects.
 - Troubleshooting: Implement a consistent and adequate habituation period for all animals before drug administration.

- Environmental Factors: Minor changes in lighting, noise, or temperature can affect locomotor activity.
 - Troubleshooting: Standardize the testing environment across all experimental sessions.
- Biphasic Dose-Response: High doses of D1 agonists can sometimes lead to stereotyped behaviors that compete with and reduce locomotor activity.
 - Troubleshooting: Carefully observe the animals for the presence of stereotypies. If present, consider whether your primary endpoint should be locomotor activity or a composite behavioral score. A lower dose may be necessary if the goal is to study locomotion without the confound of stereotypy.

Issue 2: Emergence of Unexpected Stereotyped Behaviors

- Symptom: Animals exhibit repetitive, invariant behaviors such as excessive sniffing, gnawing, or head weaving, which may interfere with other behavioral measures.
- Potential Causes & Solutions:
 - High Dose: Stereotypy is a common effect of high doses of dopamine agonists.
 - Troubleshooting: If stereotypy is not the intended endpoint, a dose reduction is the most straightforward solution. Conduct a dose-response study to find a dose that produces the desired on-target effect with minimal stereotypy.
 - Dopamine D2 Receptor Co-activation: Although less potent at D2 receptors, at high concentrations, SKF-82958 may engage D2 receptors, which are also implicated in stereotyped behaviors.
 - Troubleshooting: Consider co-administration with a selective D2 antagonist to isolate the D1-mediated effects, if experimentally appropriate.
 - Off-Target Effects: While less likely to be the primary driver of classic dopamine-mediated stereotypy, other off-target interactions could modulate this behavior.

- Troubleshooting: A thorough literature search for the off-target profile of SKF-82958 is recommended. The known interaction with ER α could be relevant in certain contexts.

Issue 3: In Vitro Assay Variability (e.g., cAMP accumulation)

- Symptom: Inconsistent EC50 values or maximal response in cAMP assays.
- Potential Causes & Solutions:
 - Cell Health and Density: Variations in cell health, passage number, and plating density can significantly impact assay results.
 - Troubleshooting: Maintain a consistent cell culture protocol. Only use cells within a defined passage number range. Ensure uniform cell seeding density.
 - Reagent Quality: Degradation of SKF-82958 or other assay reagents can lead to reduced potency.
 - Troubleshooting: Prepare fresh stock solutions of SKF-82958 regularly. Store all reagents according to the manufacturer's instructions.
 - Assay Conditions: Incubation times and temperatures can affect the outcome.
 - Troubleshooting: Optimize and standardize all assay parameters, including incubation times and temperature.

Experimental Protocols

Radioligand Binding Assay to Determine Off-Target Affinity

This protocol can be adapted to screen SKF-82958 against a panel of off-target receptors (e.g., serotonergic, adrenergic, muscarinic).

- Membrane Preparation:

- Homogenize tissue or cells known to express the receptor of interest in ice-cold buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Centrifuge the homogenate at low speed to remove debris.
- Centrifuge the supernatant at high speed to pellet the membranes.
- Wash the membrane pellet and resuspend in assay buffer. Determine protein concentration.
- Competition Binding Assay:
 - In a 96-well plate, combine the membrane preparation, a fixed concentration of a suitable radioligand for the target receptor, and varying concentrations of **SKF-82958 hydrobromide** (e.g., from 10^{-10} M to 10^{-4} M).
 - Include wells for total binding (radioligand + membranes) and non-specific binding (radioligand + membranes + a high concentration of a known unlabeled ligand for the target receptor).
 - Incubate at an appropriate temperature for a sufficient time to reach equilibrium.
 - Terminate the reaction by rapid filtration through glass fiber filters.
 - Wash the filters with ice-cold wash buffer to remove unbound radioligand.
 - Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding against the logarithm of the SKF-82958 concentration.
 - Determine the IC₅₀ value from the resulting sigmoidal curve.

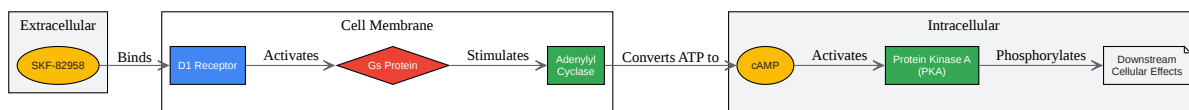
- Calculate the inhibitory constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant for the receptor.

Functional Assay: cAMP Accumulation for Gs/Gi-Coupled Off-Target Receptors

This protocol can be used to assess the functional activity of SKF-82958 at Gs or Gi-coupled off-target receptors.

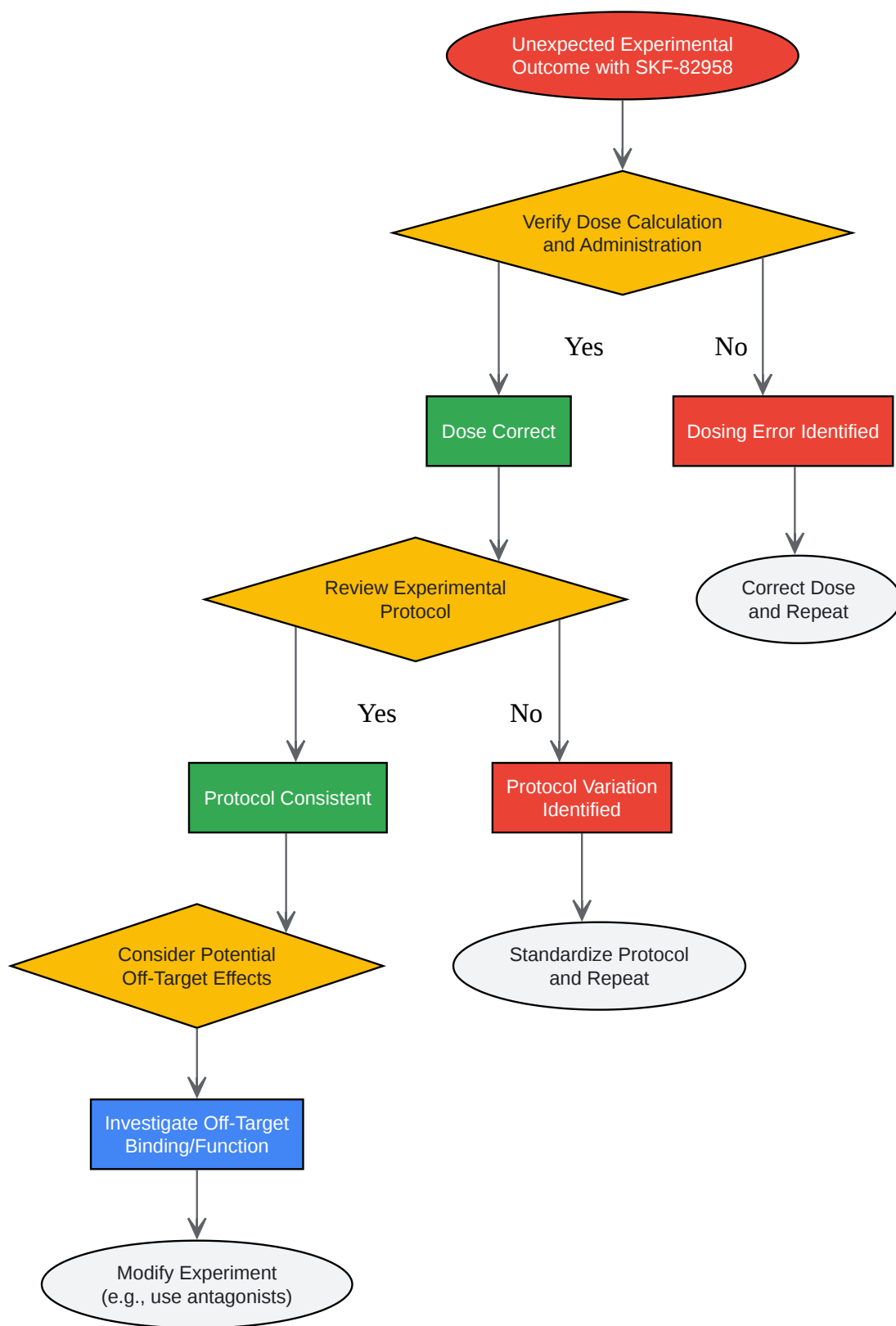
- Cell Culture:
 - Culture cells stably or transiently expressing the receptor of interest.
- cAMP Assay:
 - Seed cells in a 96-well plate and grow to confluence.
 - Replace the culture medium with assay buffer containing a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.
 - For Gi-coupled receptors, add forskolin to stimulate basal adenylate cyclase activity.
 - Add varying concentrations of **SKF-82958 hydrobromide**.
 - Incubate for a predetermined time at 37°C.
 - Lyse the cells and measure intracellular cAMP levels using a commercially available kit (e.g., HTRF, ELISA, or luminescence-based).
- Data Analysis:
 - Plot the cAMP concentration against the logarithm of the SKF-82958 concentration.
 - For Gs-coupled receptors, determine the EC₅₀ value for cAMP accumulation.
 - For Gi-coupled receptors, determine the IC₅₀ value for the inhibition of forskolin-stimulated cAMP accumulation.

Mandatory Visualizations



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Caption: D1 Receptor Signaling Pathway Activated by SKF-82958.



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Caption: Troubleshooting Workflow for Unexpected Results.

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